

Application Notes and Protocols for 18:1-14:0 PC Standard

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Compound of Interest

Compound Name: 18:1-14:0 PC

CAS No.: 95896-56-3

Cat. No.: B3044090

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Product Name: 1-Oleoyl-2-myristoyl-sn-glycero-3-phosphocholine (**18:1-14:0 PC**)

Synonyms: OMPC

Chemical Formula: C₄₀H₇₈NO₈P

Molecular Weight: 732.02 g/mol

Product Description

1-Oleoyl-2-myristoyl-sn-glycero-3-phosphocholine (**18:1-14:0 PC**) is a high-purity, mixed-acyl phosphatidylcholine standard. Phosphatidylcholines are a major class of phospholipids, essential components of eukaryotic cell membranes. **18:1-14:0 PC**, with its defined oleoyl group at the sn-1 position and myristoyl group at the sn-2 position, serves as a valuable tool in various research applications, including lipidomics, membrane biophysics, and as a standard in mass spectrometry. It is also utilized in the preparation of model membranes such as liposomes.

Storage and Handling Guidelines

Proper storage and handling of **18:1-14:0 PC** are crucial to maintain its integrity and stability.

Storage:

- Solid (Lyophilized Powder): Store at -20°C.[\[1\]](#) When stored properly, the solid form is stable for at least one year.
- In Solution (Chloroform): Store in a tightly sealed glass vial at -20°C.[\[1\]](#) It is recommended to use the solution shortly after opening and to overlay with an inert gas like argon or nitrogen before resealing to minimize oxidation.

Handling:

- General Handling: **18:1-14:0 PC** is hygroscopic and should be handled in a dry environment. Allow the product to warm to room temperature before opening to prevent condensation.
- Solution in Chloroform: Chloroform is a hazardous solvent. All handling of the solution should be performed in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Disposal: Dispose of any unused material and waste in accordance with local, state, and federal regulations.

Quantitative Data Summary:

Parameter	Value	Reference
Storage Temperature	-20°C	[1]
Stability (Solid)	≥ 1 year	
Form	Lyophilized Powder or in Chloroform	[1]
Purity	>99%	

Experimental Protocols

Preparation of Liposomes by Thin-Film Hydration

This protocol describes the preparation of unilamellar liposomes using the thin-film hydration method.

Materials:

- **18:1-14:0 PC** standard (in chloroform or as a powder)
- Chloroform (if starting from powder)
- Hydration buffer (e.g., phosphate-buffered saline, pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Extruder with polycarbonate membranes (e.g., 100 nm pore size)
- Nitrogen or Argon gas

Protocol:

- Lipid Film Formation:
 - If using the powder form, dissolve a known amount of **18:1-14:0 PC** in chloroform to a desired concentration (e.g., 10 mg/mL).
 - Transfer the lipid solution to a round-bottom flask.
 - Remove the chloroform using a rotary evaporator with a water bath set to a temperature below the lipid's phase transition temperature. A thin, uniform lipid film will form on the wall of the flask.

- To ensure complete removal of the solvent, further dry the lipid film under a high vacuum for at least 2 hours.
- Hydration:
 - Add the desired volume of pre-warmed hydration buffer to the flask containing the lipid film. The temperature of the buffer should be above the gel-to-liquid crystalline phase transition temperature (T_m) of the lipid.
 - Agitate the flask by hand or on a vortex mixer until the lipid film is fully suspended in the buffer. This will result in the formation of multilamellar vesicles (MLVs).
- Extrusion (for Unilamellar Vesicles):
 - Assemble the extruder with the desired polycarbonate membrane (e.g., 100 nm).
 - Transfer the MLV suspension to the extruder.
 - Pass the suspension through the membrane multiple times (typically 10-20 passes) to form large unilamellar vesicles (LUVs) with a more uniform size distribution.
- Storage:
 - Store the prepared liposomes at 4°C. For long-term storage, consider sterile filtration and storage under an inert atmosphere.

Sample Preparation for Mass Spectrometry Analysis

This protocol outlines the general steps for preparing **18:1-14:0 PC** for analysis by mass spectrometry (MS).

Materials:

- **18:1-14:0 PC** standard
- Methanol
- Chloroform

- Water (LC-MS grade)
- Internal standard (if quantitative analysis is required)
- Vials for MS analysis

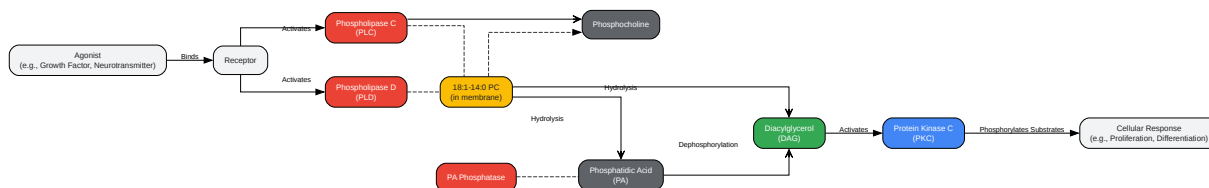
Protocol:

- Stock Solution Preparation:
 - Prepare a stock solution of **18:1-14:0 PC** in a suitable organic solvent, such as chloroform or methanol, at a known concentration (e.g., 1 mg/mL).
- Sample Dilution:
 - Dilute the stock solution to the desired working concentration for MS analysis using a solvent mixture compatible with your LC-MS system (e.g., methanol/chloroform/water).
 - If performing quantitative analysis, add a known amount of an appropriate internal standard to the sample.
- Analysis:
 - Inject the prepared sample into the mass spectrometer.
 - The specific MS parameters (e.g., ionization mode, collision energy) will need to be optimized for your instrument and the specific goals of your analysis.

Signaling Pathway Involvement

Phosphatidylcholines, including **18:1-14:0 PC**, are key players in cellular signaling. One of the critical pathways involves the generation of the second messenger diacylglycerol (DAG) through the action of phospholipases. DAG, in turn, is a crucial activator of Protein Kinase C (PKC), a family of enzymes that regulate a wide array of cellular processes.

The following diagram illustrates the general pathway of phosphatidylcholine-mediated signaling leading to the activation of Protein Kinase C.



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Caption: Phosphatidylcholine signaling pathway.

Application Notes

- **Liposome Formulation:** The specific acyl chain composition of **18:1-14:0 PC** (one unsaturated and one saturated chain) influences the physical properties of liposomes, such as membrane fluidity and phase transition temperature. This makes it a useful component for creating model membranes with specific biophysical characteristics.
- **Mass Spectrometry Standard:** Due to its high purity and known molecular weight, **18:1-14:0 PC** is an excellent internal or external standard for the quantification of other phosphatidylcholine species in complex lipid extracts from biological samples.
- **Cell Culture Studies:** When incorporated into cell culture media, **18:1-14:0 PC** can be used to study the effects of specific lipid species on cellular processes, including membrane composition, signaling, and cell viability. Care should be taken to ensure proper solubilization and to avoid cytotoxicity at high concentrations.

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References

- 1. Rapid formation of diacylglycerol from phosphatidylcholine: a pathway for generation of a second messenger - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 18:1-14:0 PC Standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3044090/docs#application-notes-and-protocols-for-18-1-14-0-pc-standard>]

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